

A Comprehensive Technical Guide to Dibutyl Ethylhexanoyl Glutamide for Scientific Professionals

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Compound of Interest

Compound Name: *Dibutyl ethylhexanoyl glutamide*

Cat. No.: *B3052933*

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An In-depth Exploration of its Chemical Identity, Physicochemical Properties, and Applications in Formulation Science

This technical guide provides researchers, scientists, and drug development professionals with a thorough understanding of **Dibutyl ethylhexanoyl glutamide**, a versatile gelling agent. This document outlines its alternative names and synonyms, summarizes key quantitative data, and presents detailed experimental protocols for its application and characterization.

Chemical Identity: Alternative Names and Synonyms

Dibutyl ethylhexanoyl glutamide is known by several names in scientific literature, regulatory documents, and commercial products. A comprehensive list of these identifiers is crucial for accurate literature searches and unambiguous communication.

Identifier Type	Value
INCI Name	Dibutyl Ethylhexanoyl Glutamide
IUPAC Name	(2S)-N,N'-dibutyl-2-(2-ethylhexanoylamino)pentanediamide
CAS Number	486455-65-6
Trade Name	EB-21 (Ajinomoto)
Synonyms	N,N'-dibutyl-N'-(2-ethylhexanoyl)-L-glutamide, Pentanediamide, N,N'-dibutyl-2-[(2-ethyl-1-oxohexyl)amino]-, (2S)-

Physicochemical Properties

Dibutyl ethylhexanoyl glutamide is a low-molecular-weight, amino acid-based gelling agent. [1] It functions by self-assembling into a three-dimensional network that immobilizes a liquid organic phase, forming a semi-solid gel. This mechanism allows for the creation of structured formulations with desirable textures.

A summary of its key physicochemical properties is presented below:

Property	Value	Reference
Molecular Formula	C ₂₁ H ₄₁ N ₃ O ₃	[2]
Molecular Weight	383.57 g/mol	[3]
Appearance	White to pale yellow powder	Ajinomoto Technical Data Sheet
Melting Point	183 - 196 °C	Ajinomoto Quality Assurance Specifications
Water Content	≤ 0.5%	Ajinomoto Quality Assurance Specifications
Residue on Ignition	≤ 1.0%	Ajinomoto Quality Assurance Specifications
Heavy Metals (as Pb)	≤ 10 ppm	Ajinomoto Quality Assurance Specifications
Arsenic (as As ₂ O ₃)	≤ 1 ppm	Ajinomoto Quality Assurance Specifications

Signaling Pathways and Biological Activity

As a functional excipient in cosmetic and pharmaceutical formulations, **Dibutyl ethylhexanoyl glutamide**'s primary role is to act as a gelling agent. There is currently no scientific evidence to suggest that it directly interacts with or modulates any biological signaling pathways. Its utility lies in its physicochemical properties for structuring formulations rather than any pharmacological activity.

Experimental Protocols

This section provides detailed methodologies for the preparation and characterization of organogels using **Dibutyl ethylhexanoyl glutamide**.

Preparation of an Oil Gel

This protocol describes a general method for creating a simple oil-based gel. The specific concentration of the gelling agent and the type of oil can be varied to achieve the desired

consistency and texture.

Materials:

- **Dibutyl ethylhexanoyl glutamide** (e.g., EB-21)
- Cosmetic-grade oil (e.g., mineral oil, squalane, caprylic/capric triglyceride)
- Heat-resistant beaker
- Magnetic stirrer with hot plate
- Spatula
- Molds or final containers

Procedure:

- Weigh the desired amount of oil into the heat-resistant beaker.
- Add the calculated amount of **Dibutyl ethylhexanoyl glutamide** to the oil. A typical concentration range is 1-10% w/w, depending on the desired hardness of the gel.
- Place the beaker on the hot plate with magnetic stirring.
- Heat the mixture to 90-120°C while stirring continuously. The exact temperature will depend on the oil used. Polar oils may help to lower the dissolution temperature.
- Continue heating and stirring until the **Dibutyl ethylhexanoyl glutamide** is completely dissolved and the solution is clear.
- Once dissolved, pour the hot liquid into the desired molds or final containers.
- Allow the gel to cool to room temperature undisturbed. The gel structure will form upon cooling.

Characterization of the Organogel

Rheological measurements are critical for understanding the flow behavior and structural properties of the gel. These properties are key to predicting product performance, stability, and sensory characteristics.[4]

Instrumentation:

- Rotational rheometer equipped with a Peltier temperature control system. A cone-plate or parallel-plate geometry is suitable.

Procedure:

- Sample Loading: Carefully place a sufficient amount of the prepared organogel onto the lower plate of the rheometer. Lower the upper geometry to the specified gap distance, ensuring the sample fills the gap completely without overflowing. Trim any excess sample.
- Equilibration: Allow the sample to equilibrate at the test temperature (e.g., 25°C) for a set period (e.g., 5 minutes) to ensure thermal and structural equilibrium.
- Oscillatory Stress Sweep (Amplitude Sweep):
 - Purpose: To determine the linear viscoelastic region (LVER), where the storage modulus (G') and loss modulus (G'') are independent of the applied stress.
 - Parameters: Apply an increasing oscillatory stress at a constant frequency (e.g., 1 Hz).
 - Analysis: Identify the LVER as the range of stress where G' and G'' are constant. This provides information about the gel's structure at rest.
- Oscillatory Frequency Sweep:
 - Purpose: To evaluate the viscoelastic properties of the gel as a function of frequency.
 - Parameters: Within the LVER determined from the stress sweep, apply a range of frequencies (e.g., 0.1 to 100 Hz) at a constant stress.
 - Analysis: A typical gel structure will show G' greater than G'' across the frequency range, indicating a more solid-like behavior. The frequency dependence of G' and G'' can provide insights into the gel's network structure.

- Flow Curve (Shear Rate Sweep):
 - Purpose: To determine the viscosity of the gel as a function of shear rate.
 - Parameters: Apply a controlled ramp of increasing shear rates and measure the resulting shear stress.
 - Analysis: Plot viscosity versus shear rate. Most cosmetic gels exhibit shear-thinning behavior, where viscosity decreases with increasing shear rate. This is important for product application (e.g., spreadability).

Texture Profile Analysis provides quantitative data on the mechanical properties of the gel, which correlate with sensory attributes like hardness, adhesiveness, and cohesiveness.^[5]

Instrumentation:

- Texture Analyzer equipped with a cylindrical probe.

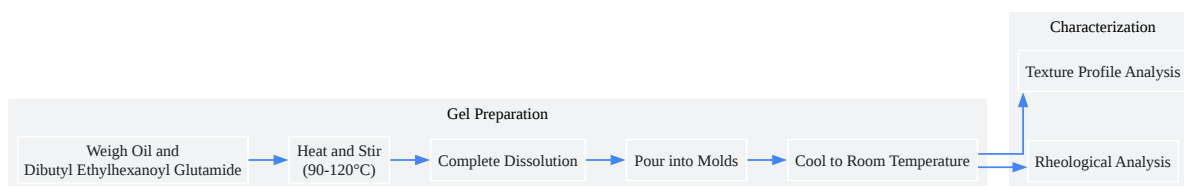
Procedure:

- Sample Preparation: Ensure the gel sample is in a container with a flat surface and is free of air bubbles. The sample should be at a controlled temperature (e.g., 25°C).
- Test Setup:
 - Select a cylindrical probe appropriate for the sample size.
 - Set the test parameters in the instrument software. A typical TPA test involves two compression cycles.
 - Example Parameters:
 - Pre-Test Speed: 1.0 mm/s
 - Test Speed: 0.5 mm/s
 - Post-Test Speed: 0.5 mm/s

- Compression Distance: 5 mm
- Trigger Force: 5 g
- Time between cycles: 5 s
- Data Acquisition: The probe compresses the sample twice, and a force-time or force-distance curve is generated.
- Data Analysis: From the TPA curve, the following parameters can be calculated:
 - Hardness: The peak force during the first compression.
 - Adhesiveness: The negative force area after the first compression, representing the work required to pull the probe away from the sample.
 - Cohesiveness: The ratio of the positive force area of the second compression to that of the first compression.
 - Springiness (or Elasticity): The height that the sample recovers between the two compressions.

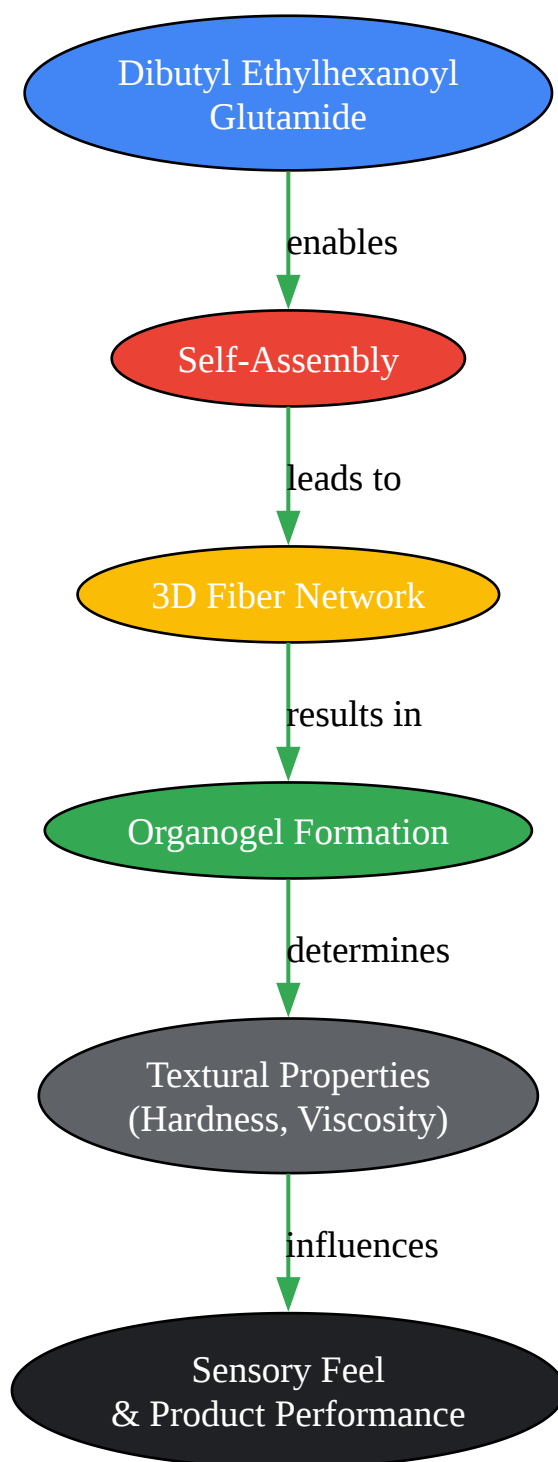
Mandatory Visualizations

The following diagrams illustrate key conceptual frameworks related to the use and characterization of **Dibutyl ethylhexanoyl glutamide**.



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Caption: Experimental workflow for the preparation and characterization of organogels.

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Caption: Logical relationship from molecule to final product performance.

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